

Application Notes and Protocols for AKOS B018304 in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AKOS B018304

Cat. No.: B1586663

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Introduction

AKOS B018304 is an arylalkylidene derivative that has been identified as a potent inhibitor of the chikungunya virus and an allosteric inhibitor of Δ FosB (DeltaFosB)[1][2]. As a transcription factor implicated in the molecular switch for addiction and other compulsive behaviors, Δ FosB is a significant target in neurological research[3][4]. These application notes provide detailed information on the solubility of **AKOS B018304** in Dimethyl Sulfoxide (DMSO), protocols for its preparation and storage, and relevant safety information.

Physicochemical Properties

Property	Value	Reference
Chemical Formula	C10H6N2O3S2	[5][6]
Molecular Weight	266.30 g/mol	[1][6]
CAS Number	6308-22-1	[1][5]
Appearance	Off-white to gray solid	[7]

Solubility in DMSO

AKOS B018304 exhibits good solubility in DMSO, a common solvent for in vitro and in vivo studies. However, it is crucial to use anhydrous (dry) DMSO, as the presence of moisture can significantly reduce the solubility of the compound[1][7].

Supplier	Reported Solubility in DMSO	Molar Concentration	Notes
Selleck Chemicals	53 mg/mL	199.02 mM	Use fresh, moisture-free DMSO.[1]
MedChemExpress	≥ 77.5 mg/mL	291.03 mM	"≥" indicates that the saturation point was not reached at this concentration.[7]

Experimental Protocols

Materials

- **AKOS B018304** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes

Protocol for Preparing a 100 mM Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 100 mM stock solution of **AKOS B018304** in DMSO.

- Calculate the required mass of **AKOS B018304**:

- Molecular Weight (MW) = 266.30 g/mol
- Desired Concentration (C) = 100 mM = 0.1 mol/L
- Desired Volume (V) = 1 mL = 0.001 L
- Mass (m) = C x V x MW = 0.1 mol/L x 0.001 L x 266.30 g/mol = 0.02663 g = 26.63 mg
- Weighing the compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out 26.63 mg of **AKOS B018304** powder into the tared tube.
- Dissolving the compound:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **AKOS B018304** powder.
 - Cap the tube tightly and vortex thoroughly until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may assist in dissolution if necessary.
- Storage of the stock solution:
 - For short-term storage (days to weeks), store the stock solution at -20°C.
 - For long-term storage (months to a year), it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -80°C^{[1][7]}.

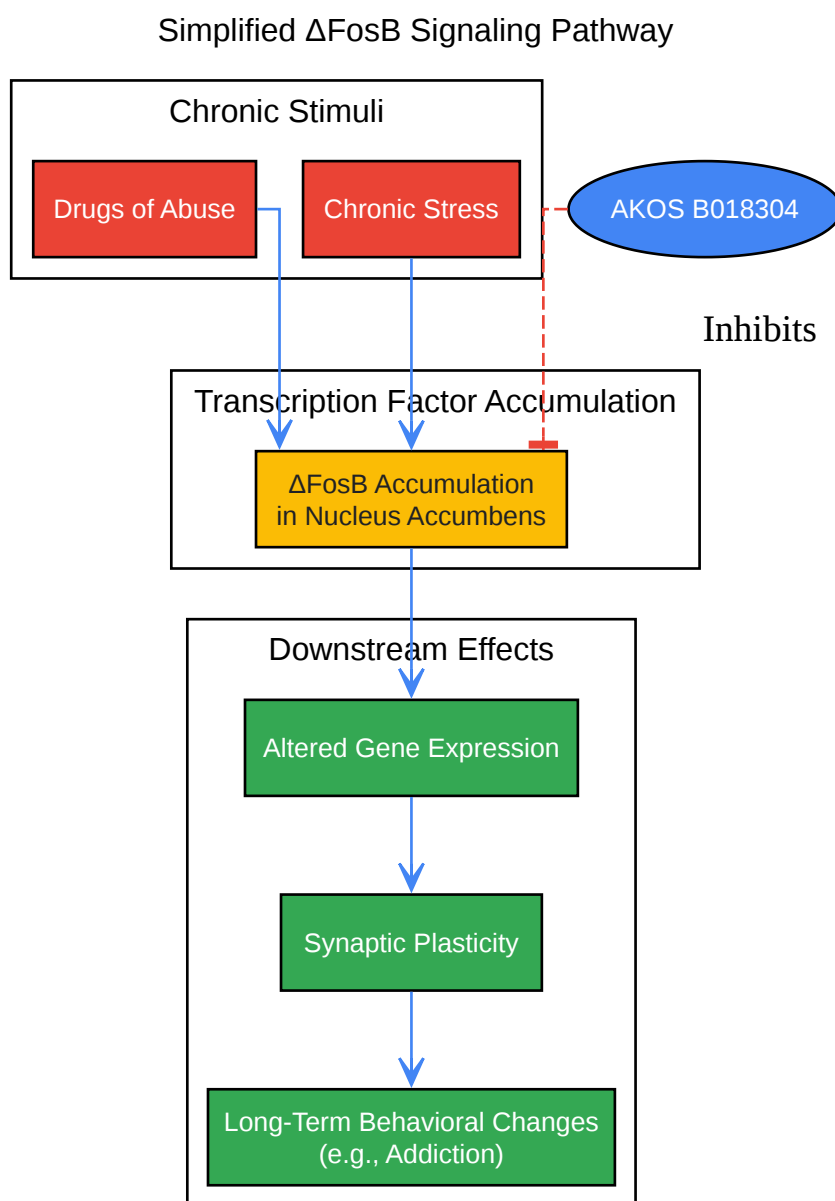
Safety Precautions

- **AKOS B018304** is for research use only and not for human or veterinary use^{[2][5]}.
- Always handle the compound in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.

- Consult the Safety Data Sheet (SDS) for comprehensive safety information before handling the compound. An SDS for **AKOS B018304** is available from your chemical supplier[1][5][7].

Signaling Pathway and Experimental Workflow Diagrams

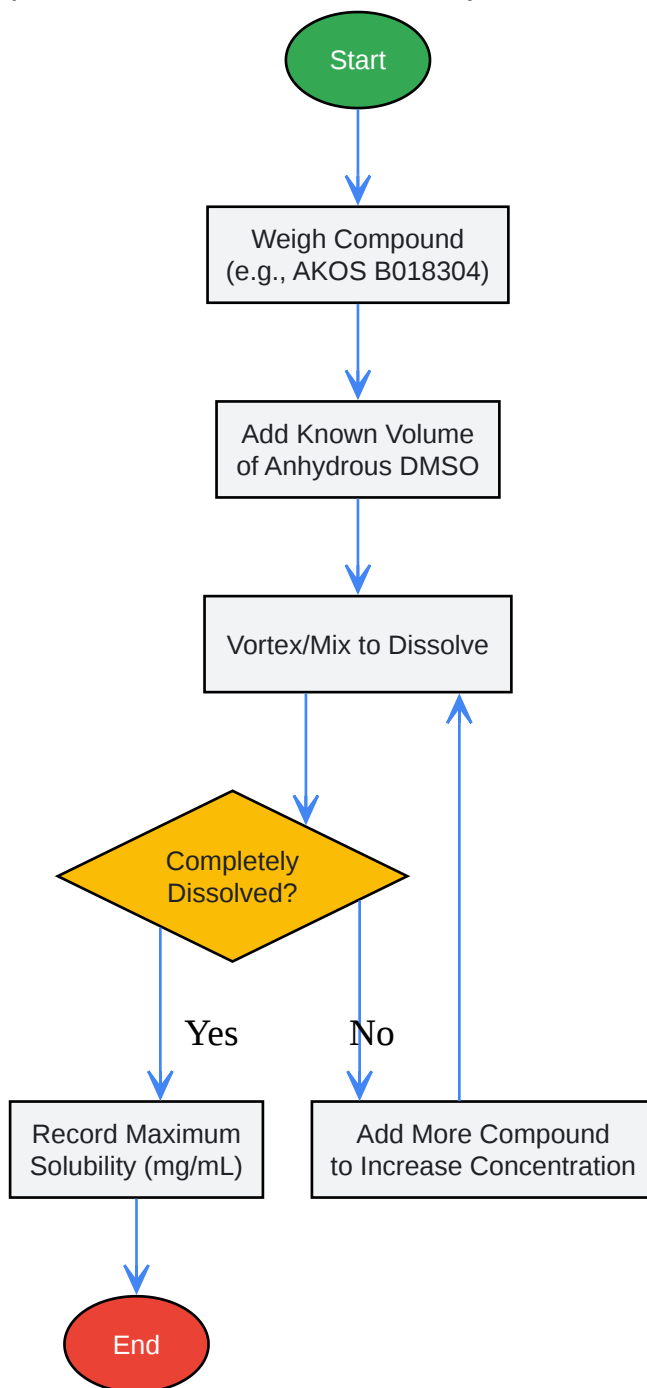
The following diagrams illustrate the known signaling pathway involving Δ FosB and a general workflow for determining compound solubility.



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Caption: Simplified Δ FosB signaling pathway and the inhibitory action of **AKOS B018304**.

Experimental Workflow for Solubility Determination



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Caption: General experimental workflow for determining the solubility of a compound in a solvent.

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